

KDM4C-IN-1 in DMSO: A Technical Support Guide

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Compound of Interest

Compound Name: KDM4C-IN-1

Cat. No.: B10854823

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Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **KDM4C-IN-1**?

A1: For in vitro use, DMSO is the recommended solvent for **KDM4C-IN-1**.

Q2: What is the solubility of **KDM4C-IN-1** in DMSO?

A2: The solubility of **KDM4C-IN-1** in DMSO is ≥ 3 mg/mL, which corresponds to a concentration of ≥ 10.02 mM.^[1] The exact saturation point has not been reported.

Q3: How should I prepare a stock solution of **KDM4C-IN-1** in DMSO?

A3: A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section of this guide. It is crucial to use anhydrous, high-purity DMSO for the best results.

Q4: What are the recommended storage conditions for **KDM4C-IN-1** solutions in DMSO?

A4: For optimal stability, aliquot the DMSO stock solution into single-use volumes and store them at -80°C for up to 6 months or at -20°C for up to 1 month.^[2] Avoid repeated freeze-thaw cycles.

Q5: How should I store the solid form of **KDM4C-IN-1**?

A5: The powdered form of **KDM4C-IN-1** should be stored at -20°C for up to 3 years.^[1]

Q6: My **KDM4C-IN-1** precipitates when I dilute my DMSO stock in an aqueous buffer. How can I prevent this?

A6: This is a common issue. To prevent precipitation, it is recommended to perform serial dilutions of your DMSO stock solution in DMSO first. Then, add the final, most diluted DMSO solution to your aqueous medium. This gradual decrease in DMSO concentration helps to maintain the compound's solubility. Most cell lines can tolerate a final DMSO concentration of up to 0.1%.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Visible particles or cloudiness in the DMSO solution.	1. Concentration exceeds solubility limit.2. Hygroscopic DMSO. DMSO readily absorbs moisture, which can reduce solubility.3. Incomplete dissolution.	1. Try preparing a more dilute stock solution (e.g., 5 mM or 1 mM).2. Use a fresh, unopened bottle of anhydrous, high-purity DMSO.3. Gently warm the solution in a 37°C water bath for 5-10 minutes and vortex thoroughly. Sonication in a water bath for 10-15 minutes can also aid dissolution.
Compound precipitates upon addition to aqueous media.	"Salting out" effect. The compound is less soluble in the aqueous environment.	Perform serial dilutions of the DMSO stock in DMSO before adding to the aqueous buffer. Ensure the final DMSO concentration in your experiment is as low as possible (typically $\leq 0.1\%$) and include a DMSO-only vehicle control.
Inconsistent experimental results.	Degradation of KDM4C-IN-1. This can be due to improper storage or repeated freeze-thaw cycles.	Always aliquot stock solutions into single-use vials to avoid freeze-thaw cycles. Ensure solutions are stored at the recommended temperatures. If a solution stored at -20°C is over a month old, its efficacy should be re-verified.

Quantitative Data Summary

Table 1: Solubility and Storage of **KDM4C-IN-1**

Parameter	Value	Reference
Solubility in DMSO	≥ 3 mg/mL (≥ 10.02 mM)	[1]
Storage of Powder	-20°C for 3 years	[1]
Storage of DMSO Solution	-80°C for 6 months-20°C for 1 month	[2]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of KDM4C-IN-1 in DMSO

Materials:

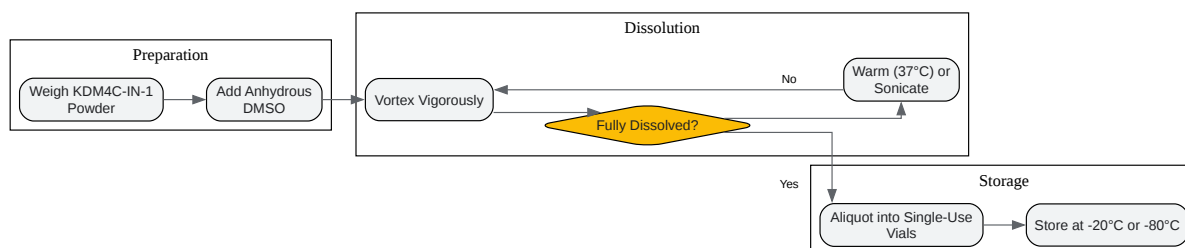
- **KDM4C-IN-1** (Molecular Weight: 299.28 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh out the desired amount of **KDM4C-IN-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 2.99 mg of **KDM4C-IN-1**.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the **KDM4C-IN-1** powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes until the compound is fully dissolved.

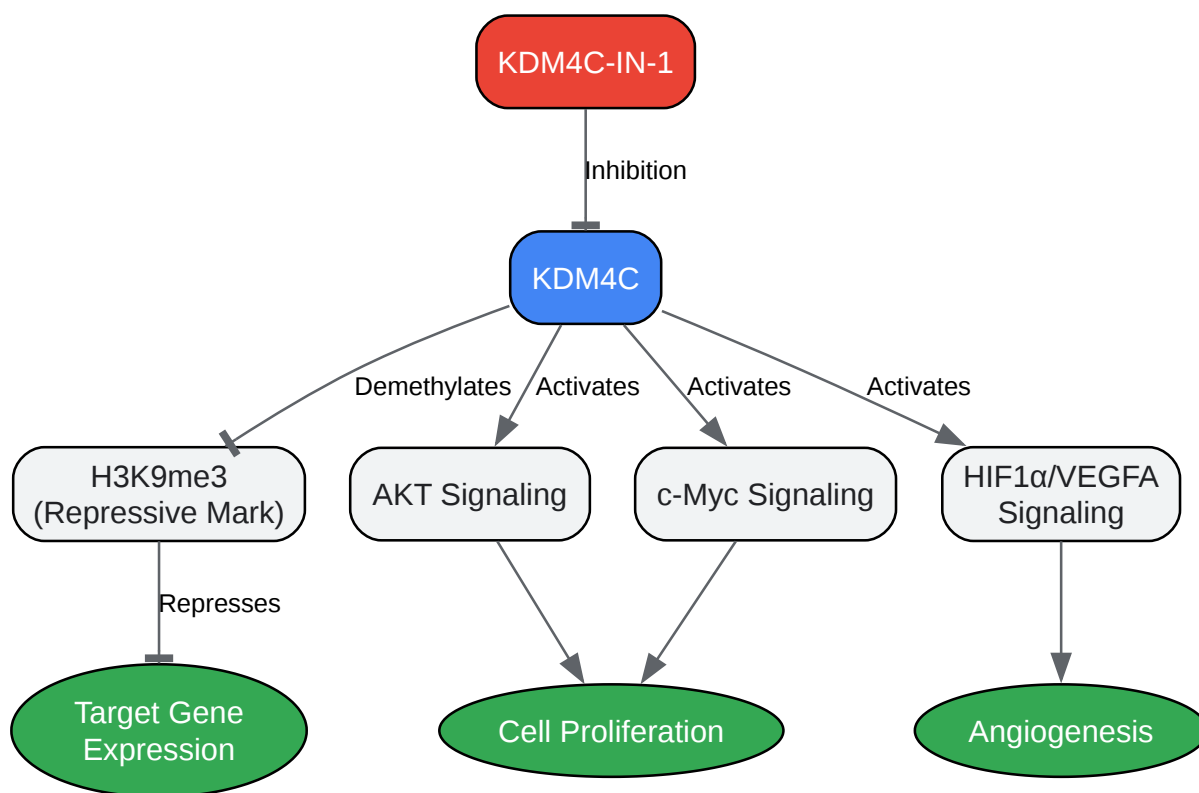
- If the compound does not fully dissolve, gently warm the solution in a 37°C water bath for 5-10 minutes and vortex again.
- For compounds that are difficult to dissolve, sonication in a water bath for 10-15 minutes can be beneficial.
- Aliquoting and Storage:
 - Once the **KDM4C-IN-1** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Visualized Workflows and Pathways



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Caption: Workflow for the preparation and storage of **KDM4C-IN-1** in DMSO.



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Caption: Simplified signaling pathways influenced by KDM4C.

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References

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